

# Essential Safety and Operational Guide for Handling Acid Red 26

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## Compound of Interest

Compound Name: Acid Red 26

Cat. No.: B1679045

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Acid Red 26** (also known as Ponceau 2R or Xylidine Ponceau). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Chemical and Physical Properties

A summary of the key quantitative data for **Acid Red 26** is presented below.

Property	Value
CAS Number	3761-53-3[1]
Molecular Formula	C <sub>18</sub> H <sub>14</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>7</sub> S <sub>2</sub> [1]
Molecular Weight	480.42 g/mol [1]
Appearance	Red to dark red or brown powder/crystals[1][2]
Solubility	Soluble in water. Very slightly soluble in ethanol & acetone. Insoluble in ether, benzene, and oil.
Maximum Absorption (λ <sub>max</sub> )	504.0 to 508.0 nm (in H <sub>2</sub> O)

## Health Hazard Information

**Acid Red 26** is classified as a suspected carcinogen (Category 2). It may also cause skin, eye, and respiratory irritation upon contact or inhalation.

## Operational Plan: Safe Handling of Acid Red 26

Adherence to the following step-by-step procedures is critical to minimize exposure and ensure a safe working environment.

### Engineering Controls and Preparation

- Ventilation: Always handle **Acid Red 26** in a well-ventilated area. A fume hood is recommended, especially when working with the powder form to avoid dust formation.
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible.
- Workspace Preparation: Cover the work surface with absorbent paper. Before proceeding, ensure all necessary personal protective equipment is donned correctly.

### Personal Protective Equipment (PPE)

A comprehensive suite of PPE is mandatory for handling **Acid Red 26**.

PPE Category	Specification
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A full-face shield is recommended if there is a splash hazard.
Skin Protection	Wear chemical-impermeable and impervious clothing. Handle with gloves that have been inspected prior to use.
Respiratory Protection	If dust formation is likely or if exposure limits are exceeded, use a NIOSH-approved half-face respirator with a combination filter cartridge for organic vapor/acid gas/HEPA.

## Handling Procedure

- Weighing: Carefully weigh the required amount of **Acid Red 26** powder in a fume hood to minimize dust inhalation.
- Solution Preparation: To create a solution, slowly add the powder to the solvent (e.g., water) while stirring to prevent clumping and dust generation.
- Use: When using the **Acid Red 26** solution, avoid contact with skin and eyes.
- Post-Handling: After handling, wash hands thoroughly with soap and water. Decontaminate all work surfaces.

## Disposal Plan

Proper disposal of **Acid Red 26** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

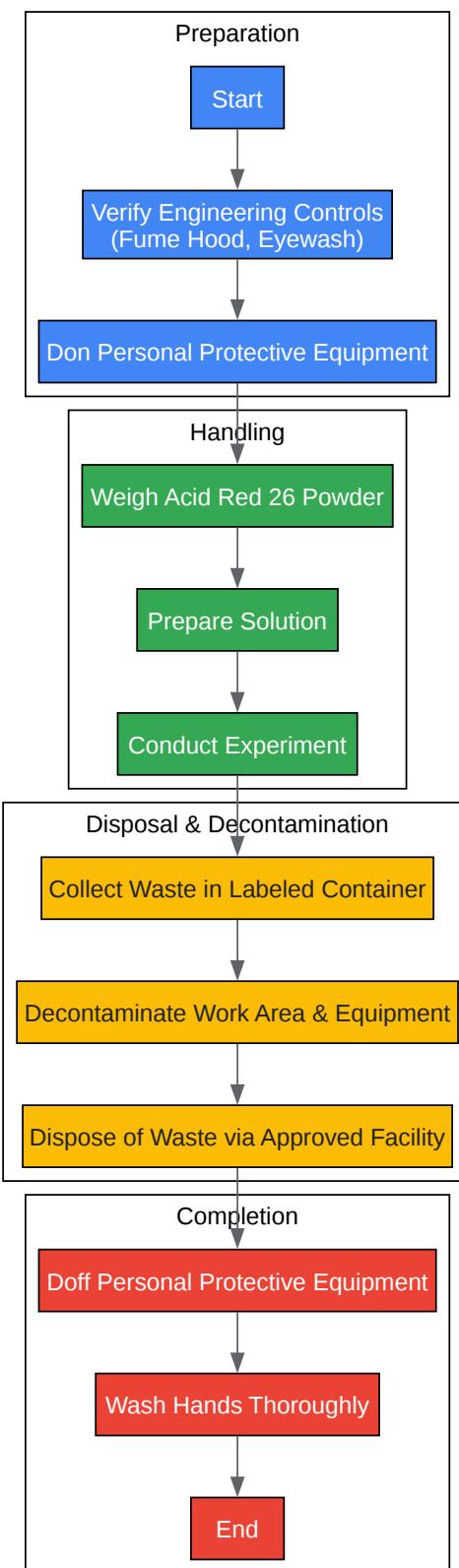
- Waste Collection: Collect all waste material, including unused **Acid Red 26** and contaminated consumables (e.g., absorbent paper, gloves), in a suitable, clearly labeled, and closed container.
- Storage: Store the waste container in a designated, secure area away from incompatible materials.
- Disposal: Dispose of the contents and container at an approved waste disposal facility in accordance with all applicable local, state, and federal regulations. Do not allow the chemical to enter drains.

## Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical advice if irritation develops.
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.

## Workflow for Handling and Disposal

The following diagram illustrates the standard workflow for the safe handling and disposal of **Acid Red 26**.



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Caption: Workflow for Safe Handling and Disposal of **Acid Red 26**.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. Acid Red 26 3761-53-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
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